

An In-Depth Technical Guide to (4-Methoxyphenyl)methanol-d2

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Compound of Interest

Compound Name: (4-Methoxyphenyl)methanol-d2

Cat. No.: B15556547

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For Researchers, Scientists, and Drug Development Professionals

Introduction

(4-Methoxyphenyl)methanol-d2, an isotopically labeled form of 4-methoxybenzyl alcohol, serves as a critical tool in advanced chemical and pharmaceutical research. This deuterated analogue, where two hydrogen atoms on the benzylic carbon are replaced with deuterium, is primarily utilized as an internal standard for highly accurate and precise quantitative analyses by mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy.[1][2] The incorporation of deuterium provides a distinct mass shift without significantly altering the chemical properties, making it an ideal reference compound in complex biological and chemical matrices.

Furthermore, the study of deuterated compounds like **(4-Methoxyphenyl)methanol-d2** is integral to understanding the kinetic isotope effect (KIE). This effect can influence the pharmacokinetics of a drug by slowing metabolic pathways that involve the cleavage of a carbon-hydrogen bond, a common step in drug metabolism by cytochrome P450 enzymes.[3][4] This guide provides a comprehensive overview of the chemical properties, experimental protocols, and core applications of **(4-Methoxyphenyl)methanol-d2**.

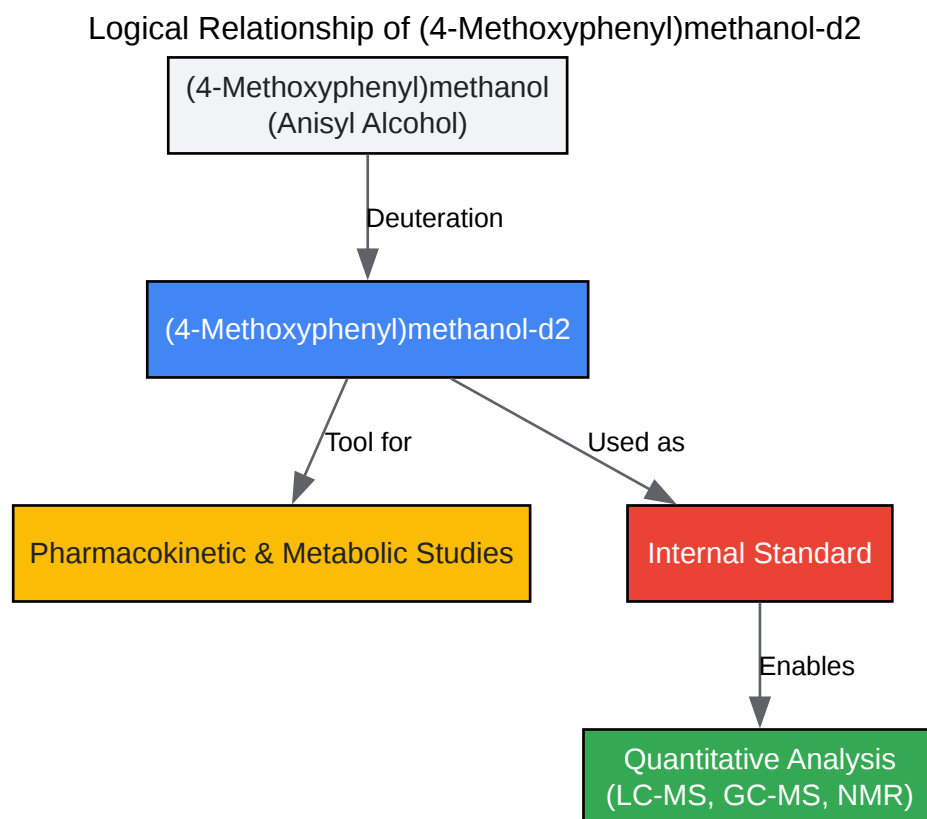
Core Chemical and Physical Properties

(4-Methoxyphenyl)methanol-d2 shares nearly identical physical properties with its non-deuterated counterpart, with the primary difference being its increased molecular weight due to the presence of two deuterium atoms.

Property	Value
IUPAC Name	dideuterio-(4-methoxyphenyl)methanol[5]
Synonyms	P-Methoxy-Benzyl Alcohol-d2, 4-Methoxybenzyl-d2 Alcohol[1]
CAS Number	35693-15-3[2][6]
Unlabelled CAS Number	105-13-5[5]
Molecular Formula	C ₈ H ₈ D ₂ O ₂ [2][6]
Molecular Weight	140.18 g/mol [2][6]
Accurate Mass	140.081[5]
Appearance	Colorless to pale yellow liquid (inferred from non-deuterated form)
Melting Point	22-25 °C (for non-deuterated form)
Boiling Point	259 °C (for non-deuterated form)
Density	~1.113 g/mL at 25 °C (for non-deuterated form)
Solubility	Soluble in organic solvents (ethanol, ether); limited solubility in water
Storage	Store at +4°C in a dark, dry place[5][7]
SMILES	OC([2H])([2H])C1=CC=C(C=C1)OC[2][6]
InChI	InChI=1S/C8H10O2/c1-10-8-4-2-7(6-9)3-5-8/h2-5,9H,6H2,1H3/i6D2[5]

Logical Relationships and Applications

The primary role of **(4-Methoxyphenyl)methanol-d₂** is as a stable isotope-labeled internal standard, which is a direct application of its relationship to the parent compound.



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Caption: Relationship and applications of the deuterated compound.

Experimental Protocols

Synthesis of (4-Methoxyphenyl)methanol-d₂

A common and straightforward method for synthesizing α,α -dideuterio benzyl alcohols is the reductive deuteration of the corresponding aldehyde using a deuterium-donating reducing agent.^[6] Sodium borodeuteride (NaBD₄) is a widely used reagent for this purpose.

Reaction: Reduction of 4-Methoxybenzaldehyde

Materials:

- 4-Methoxybenzaldehyde
- Sodium borodeuteride (NaBD_4)
- Anhydrous solvent (e.g., Methanol, Ethanol, or Tetrahydrofuran)[8]
- Deuterated water (D_2O) for quenching (optional, depending on workup)
- Diethyl ether or Ethyl acetate for extraction
- Anhydrous magnesium sulfate or sodium sulfate for drying
- Dilute hydrochloric acid (HCl) for workup

Procedure:

- In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 4-Methoxybenzaldehyde (1 equivalent) in the chosen anhydrous alcohol (e.g., methanol).
- Cool the solution to 0°C in an ice bath.
- Slowly add sodium borodeuteride (NaBD_4) (approx. 1.2 equivalents) portion-wise to the stirred solution. The hydride source in NaBH_4 is capable of reducing four equivalents of the aldehyde.[9][10]
- After the addition is complete, allow the reaction to stir at 0°C for 30 minutes, then warm to room temperature and continue stirring for 2-4 hours.
- Monitor the reaction progress using Thin Layer Chromatography (TLC) until the starting aldehyde is fully consumed.
- Workup: Cool the reaction mixture back to 0°C and slowly quench by adding dilute HCl until the effervescence ceases. This step protonates the resulting alkoxide.
- Remove the organic solvent under reduced pressure.

- Extract the aqueous residue with an organic solvent like ethyl acetate or diethyl ether (3x volumes).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude **(4-Methoxyphenyl)methanol-d2**.
- The product can be further purified by flash column chromatography if necessary.

Use as an Internal Standard for LC-MS/MS Quantitative Analysis

(4-Methoxyphenyl)methanol-d2 is an excellent internal standard (IS) for quantifying its non-deuterated analogue in biological samples.^{[11][12]} Its key advantage is that it co-elutes with the analyte but is distinguished by its higher mass in the mass spectrometer.^[11]

Objective: To quantify (4-Methoxyphenyl)methanol in a plasma sample.

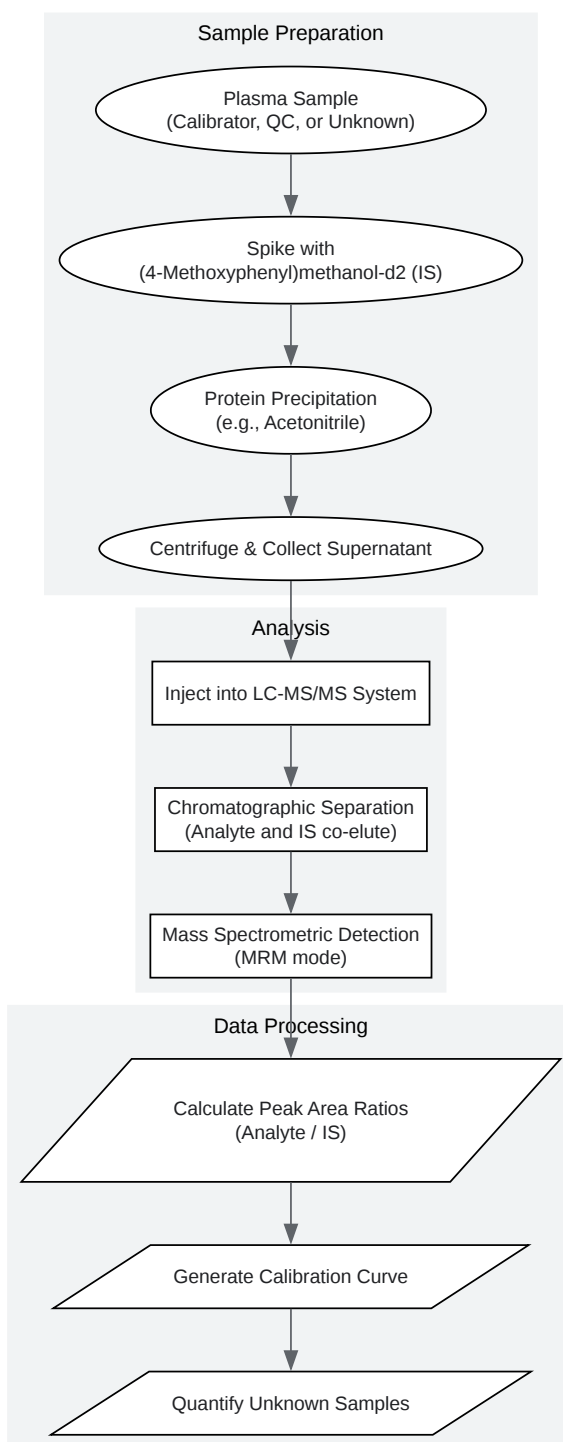
Methodology:

- Preparation of Stock Solutions:
 - Prepare a stock solution of the analyte, (4-Methoxyphenyl)methanol, in methanol at a concentration of 1 mg/mL.
 - Prepare a stock solution of the internal standard, **(4-Methoxyphenyl)methanol-d2**, in methanol at a concentration of 1 mg/mL.
- Preparation of Calibration Standards and Quality Controls (QCs):
 - Create a series of calibration standards by spiking known concentrations of the analyte stock solution into blank plasma.
 - Prepare QC samples at low, medium, and high concentrations in the same manner.
- Sample Preparation (Protein Precipitation):
 - To 100 µL of each calibration standard, QC, and unknown plasma sample, add a fixed amount of the internal standard (e.g., 20 µL of a 1 µg/mL working solution). Adding the IS

early corrects for analyte loss during sample preparation.[13][14]

- Add 400 μ L of cold acetonitrile to precipitate proteins.
- Vortex the samples for 1 minute and then centrifuge at high speed (e.g., 14,000 rpm) for 10 minutes.
- Transfer the clear supernatant to a new set of vials for LC-MS/MS analysis.
- LC-MS/MS Analysis:
 - Liquid Chromatography (LC): Use a suitable C18 reverse-phase column. The mobile phase could consist of a gradient of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
 - Mass Spectrometry (MS): Operate the mass spectrometer in positive electrospray ionization (ESI+) mode. Use Multiple Reaction Monitoring (MRM) to detect the parent-to-product ion transitions for both the analyte and the internal standard.
 - Analyte ($C_8H_{10}O_2$): Monitor a transition such as m/z 139.1 $\rightarrow$ 107.1
 - Internal Standard ($C_8H_8D_2O_2$): Monitor the transition m/z 141.1 $\rightarrow$ 109.1
- Data Analysis:
 - Construct a calibration curve by plotting the ratio of the analyte peak area to the internal standard peak area against the analyte concentration for the calibration standards.
 - Determine the concentration of the analyte in the unknown samples by interpolating their peak area ratios from the calibration curve.

Workflow for LC-MS Quantification using Deuterated Internal Standard

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Caption: A typical experimental workflow for quantitative analysis.

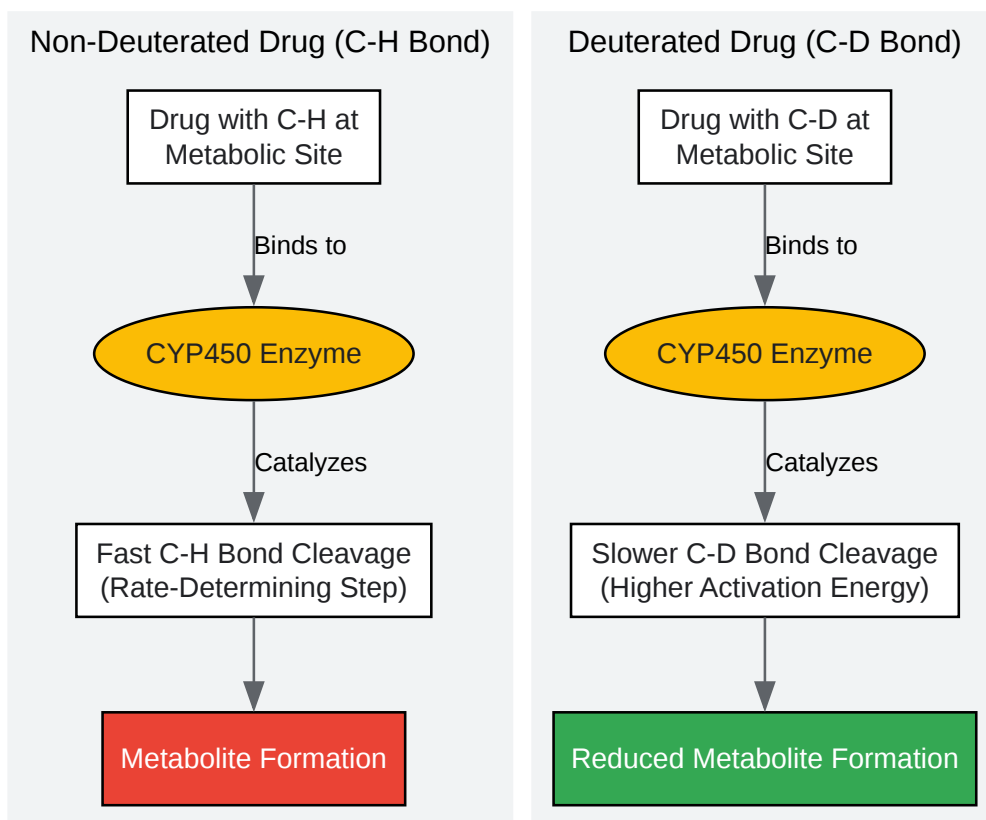
Role in Drug Development: The Kinetic Isotope Effect

The substitution of hydrogen with deuterium can significantly impact a drug's metabolic fate. This phenomenon, the deuterium kinetic isotope effect (KIE), arises because the carbon-deuterium (C-D) bond has a lower zero-point energy and is stronger than a carbon-hydrogen (C-H) bond.^[3] Consequently, more energy is required to break a C-D bond.

Many drug metabolism reactions, particularly those mediated by cytochrome P450 (CYP) enzymes, involve the cleavage of a C-H bond as the rate-determining step.^[3] By strategically placing deuterium at a metabolically vulnerable site, such as the benzylic position in (4-Methoxyphenyl)methanol, the rate of metabolism can be slowed. This can lead to several potential therapeutic benefits, including:

- Increased drug exposure (AUC)
- Longer half-life
- Reduced formation of potentially toxic metabolites
- Lower required dosage^[15]

Conceptual Diagram of the Kinetic Isotope Effect on Metabolism



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Caption: How deuteration can slow the rate of drug metabolism.

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